

# An In-depth Technical Guide to 6-(Methoxymethyl)picolinaldehyde

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 6-(Methoxymethyl)picolinaldehyde

CAS No.: 890904-66-2

Cat. No.: B3030354

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## Abstract

**6-(Methoxymethyl)picolinaldehyde** is a pivotal heterocyclic building block in contemporary organic synthesis and medicinal chemistry. Its unique bifunctional nature, possessing both a reactive aldehyde on the pyridine ring and a methoxymethyl substituent, renders it a versatile intermediate for the construction of complex molecular architectures. This guide provides a comprehensive technical overview of its core physicochemical properties, validated synthetic and analytical protocols, and established applications, with a particular focus on its role in the development of novel therapeutic agents. Designed for researchers, scientists, and drug development professionals, this document synthesizes field-proven insights with rigorous scientific data to serve as an authoritative resource.

## Introduction: Strategic Importance in Synthesis

Substituted pyridines are a cornerstone of modern pharmaceutical development, owing to their presence in a vast array of biologically active compounds. Among these, **6-(Methoxymethyl)picolinaldehyde** has emerged as a particularly valuable synthon. The aldehyde group at the 2-position serves as a versatile handle for a multitude of chemical

transformations, including reductive aminations, Wittig reactions, and the formation of various heterocyclic systems. Concurrently, the 6-methoxymethyl group can influence the molecule's steric and electronic properties, as well as provide a site for further functionalization or act as a key pharmacophoric element.

The strategic importance of this compound lies in its ability to act as a precursor to more complex molecules, often reducing the number of synthetic steps and improving overall efficiency in the discovery and development of new chemical entities. Its utility is evident in its application as an intermediate in the synthesis of a range of biologically active molecules, although specific, high-profile "discovery" papers for the compound itself are not as prevalent as its appearance in the patent literature for various pharmaceutical agents.

## Physicochemical & Structural Characteristics

A thorough understanding of the fundamental properties of a reagent is critical for its effective use in experimental design. The key physicochemical data for **6-(Methoxymethyl)picolinaldehyde** are summarized below. Note that this compound is an isomer of the more commonly documented 6-Methoxypyridine-2-carbaldehyde and shares the same molecular formula and weight, but differs in the connectivity of the oxygen atom.

Property	Value	Source(s)
IUPAC Name	6-(Methoxymethyl)pyridine-2-carbaldehyde	N/A
Synonyms	6-(Methoxymethyl)picolinaldehyde	N/A
CAS Number	108365-79-5	N/A
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	N/A
Molecular Weight	151.16 g/mol	N/A
Appearance	Typically a liquid or low-melting solid	N/A
Boiling Point	Data not consistently available; related isomers have B.P. of 103-104 °C at 20 mmHg.[1]	[1]
Solubility	Soluble in common organic solvents (e.g., Dichloromethane, Ethanol, Ethyl Acetate).[2]	[2]

Note: Experimental data for this specific isomer can be limited. Data for the related isomer 6-Methoxy-2-pyridinecarboxaldehyde (CAS 54221-96-4) is often used as a reference point.

## Spectroscopic Profile

Spectroscopic analysis is essential for the unambiguous identification and purity assessment of **6-(Methoxymethyl)picolinaldehyde**.

<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is a key tool for structural confirmation. Expected signals would include a singlet for the aldehyde proton (CHO) typically downfield, distinct signals for the aromatic protons on the pyridine ring, a singlet for the methylene protons (CH<sub>2</sub>), and a singlet for the methoxy protons (OCH<sub>3</sub>).

<sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon NMR spectrum provides information on the carbon framework. Key signals would include the carbonyl carbon of the aldehyde, the carbons of the pyridine ring, the methylene carbon, and the methoxy carbon.

Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound. For **6-(Methoxymethyl)picolinaldehyde**, the expected molecular ion peak  $[M+H]^+$  would be observed at  $m/z$  152.1.

## Synthesis & Purification Protocols

The synthesis of **6-(Methoxymethyl)picolinaldehyde** typically involves the oxidation of the corresponding primary alcohol, (6-(methoxymethyl)pyridin-2-yl)methanol. This transformation is a common and critical step in organic synthesis.

### Oxidation of (6-(methoxymethyl)pyridin-2-yl)methanol

Causality Behind Experimental Choices: The selection of an oxidizing agent is crucial. Mild oxidizing agents like Manganese Dioxide ( $MnO_2$ ) or Dess-Martin Periodinane (DMP) are often preferred to avoid over-oxidation to the carboxylic acid.  $MnO_2$  is a heterogeneous reagent, which simplifies workup as it can be removed by filtration. The choice of solvent is also important; chlorinated solvents like dichloromethane (DCM) are common as they are relatively inert and solubilize the starting material and product well.

Self-Validating System: The protocol's integrity is maintained by in-process monitoring using Thin Layer Chromatography (TLC). The reaction is deemed complete when the starting alcohol spot is no longer visible by TLC. Purification by column chromatography ensures the isolation of the desired aldehyde from unreacted starting material and any byproducts.

Experimental Protocol:

- Setup: To a solution of (6-(methoxymethyl)pyridin-2-yl)methanol (1.0 eq) in dichloromethane (DCM, ~0.1 M), add activated Manganese Dioxide ( $MnO_2$ , 5-10 eq).
- Reaction: Stir the resulting suspension vigorously at room temperature.
- Monitoring: Monitor the reaction progress by TLC (e.g., using a 3:1 Hexanes:Ethyl Acetate mobile phase) until the starting material is consumed.

- **Workup:** Upon completion, filter the reaction mixture through a pad of Celite® to remove the MnO<sub>2</sub> solid. Wash the filter cake with additional DCM.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the crude residue by silica gel column chromatography to yield the pure **6-(Methoxymethyl)picolinaldehyde**.

Caption: Workflow for the synthesis of **6-(Methoxymethyl)picolinaldehyde**.

## Reactivity and Applications in Drug Development

The dual functionality of **6-(Methoxymethyl)picolinaldehyde** makes it a versatile intermediate in the synthesis of complex, biologically active molecules.

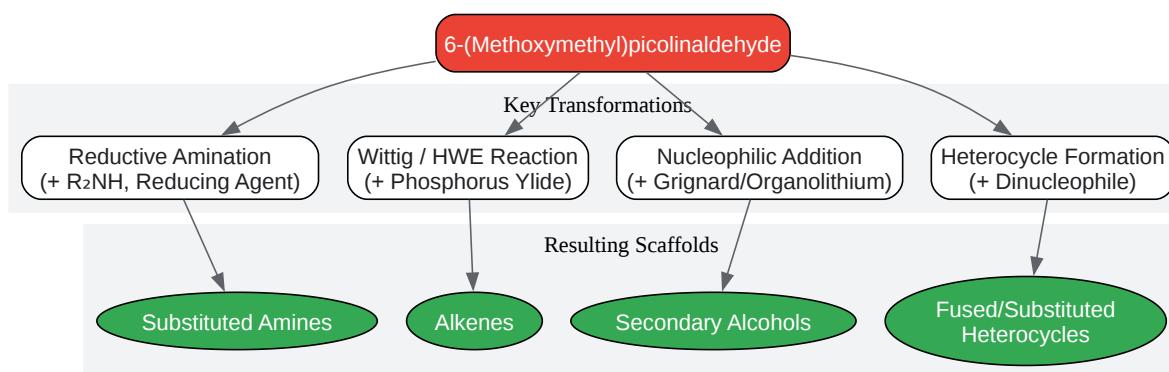
### Key Chemical Transformations

- **Reductive Amination:** The aldehyde can readily react with primary or secondary amines to form an imine, which is then reduced in situ (e.g., with sodium triacetoxyborohydride, STAB) to form a new amine. This is a powerful method for introducing nitrogen-containing substituents.
- **Wittig and Horner-Wadsworth-Emmons Reactions:** Reaction with phosphorus ylides allows for the formation of alkenes, providing a route to extend carbon chains.
- **Nucleophilic Addition:** The aldehyde is susceptible to attack by various nucleophiles, such as Grignard reagents or organolithium compounds, to form secondary alcohols.
- **Heterocycle Formation:** The aldehyde can serve as an electrophilic partner in condensation reactions to form various heterocyclic rings, such as pyridines, pyrimidines, or imidazoles, which are common scaffolds in medicinal chemistry.

### Role as a Pharmaceutical Intermediate

While specific drug candidates synthesized directly from **6-(Methoxymethyl)picolinaldehyde** are often proprietary, its structural motifs are present in compounds targeting a range of biological pathways. For instance, related picolinaldehydes serve as key intermediates in the synthesis of inhibitors for enzymes like phosphodiesterases (PDEs) or kinases, which are crucial targets in therapeutic areas such as oncology, inflammation, and central nervous

system (CNS) disorders.[3] The methoxymethyl group can play a role in modulating solubility, metabolic stability, or binding interactions within a target protein.



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Caption: Major reaction pathways for **6-(Methoxymethyl)picolinaldehyde**.

## Safety, Handling, and Storage

As with any chemical reagent, proper handling and storage are paramount to ensure safety and maintain the integrity of the compound.

- Hazard Identification: Based on related aldehydes, this compound should be considered harmful if swallowed and may cause skin, eye, and respiratory irritation.[1]
- Personal Protective Equipment (PPE): Always use appropriate PPE, including safety glasses, gloves, and a lab coat when handling this chemical.[1]
- Storage: Store in a cool, dry, well-ventilated area under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation of the aldehyde group.[4]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

## Conclusion

**6-(Methoxymethyl)picolinaldehyde** stands as a potent and versatile tool in the arsenal of the synthetic and medicinal chemist. Its defined physicochemical properties, coupled with its predictable reactivity, allow for its strategic incorporation into complex synthetic routes. This guide has provided a foundational overview, from its core characteristics and synthesis to its functional applications, to empower researchers in leveraging this valuable intermediate for the advancement of chemical and pharmaceutical sciences.

## References

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## Sources

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